

# Physical and chemical properties of 2-Ethylcyclohexanol

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## Compound of Interest

Compound Name: **2-Ethylcyclohexanol**

Cat. No.: **B1581418**

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## An In-depth Technical Guide to 2-Ethylcyclohexanol

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Ethylcyclohexanol**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Physical Properties

**2-Ethylcyclohexanol** is a cyclic alcohol with an ethyl substituent. It exists as a mixture of cis and trans isomers. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	3760-20-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C8H16O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	128.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Colorless to almost colorless clear liquid or solid	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	175.0 °C at 760 mmHg	<a href="#">[6]</a>
74 - 79 °C at 12-16 hPa		<a href="#">[4]</a>
Melting Point	19.68 °C (estimate)	<a href="#">[2]</a> <a href="#">[4]</a>
Density	0.906 g/mL at 25 °C	<a href="#">[4]</a>
0.9214 g/cm³ at 20 °C		<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.464	
Flash Point	68 °C (closed cup)	<a href="#">[4]</a>
logP (Octanol/Water Partition Coefficient)	2.583	<a href="#">[4]</a>
pKa	15.33 ± 0.40 (Predicted)	<a href="#">[1]</a>

## Solubility

While specific quantitative data for **2-Ethylcyclohexanol**'s solubility is not readily available in the search results, general principles for similar alcohols like 2-ethylhexanol can be applied. It is expected to be poorly soluble in water due to its significant hydrocarbon structure but should be soluble in most organic solvents.[\[7\]](#)

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Ethylcyclohexanol**.

Spectrum Type	Data Availability
<sup>1</sup> H NMR	Available
<sup>13</sup> C NMR	Available
IR	Available
Mass Spectrum	Available

Note: While the existence of this data is confirmed<sup>[8]</sup>, the actual spectra were not provided in the search results and would typically be obtained from spectral databases. A general interpretation of the expected IR spectrum for an alcohol would show a strong, broad O-H stretching absorption around 3300-3600 cm<sup>-1</sup> and a C-O stretching absorption near 1050 cm<sup>-1</sup>.<sup>[9]</sup>

## Chemical Properties and Reactivity

**2-Ethylcyclohexanol** undergoes typical reactions of a secondary alcohol, including oxidation and esterification.

### 4.1. Oxidation

Oxidation of **2-Ethylcyclohexanol** yields 2-ethylcyclohexanone. This reaction is a standard transformation in organic synthesis.

### 4.2. Esterification

Esterification of **2-Ethylcyclohexanol** with a carboxylic acid or an acid derivative, such as acetic anhydride, produces the corresponding ester. This reaction is often catalyzed by an acid.

## Experimental Protocols

Detailed experimental protocols for the synthesis and key reactions of **2-Ethylcyclohexanol** are outlined below. These are representative procedures based on general organic chemistry principles.

### 5.1. Synthesis of **2-Ethylcyclohexanol**

A common method for the synthesis of **2-Ethylcyclohexanol** is the hydrogenation of 2-ethylphenol.

- Reaction: Catalytic hydrogenation of 2-ethylphenol.
- Reagents and Equipment:
  - 2-ethylphenol
  - Hydrogen gas (H<sub>2</sub>)
  - Catalyst (e.g., Palladium on carbon, Pd/C)
  - Solvent (e.g., ethanol)
  - High-pressure reactor (autoclave)
  - Standard laboratory glassware for workup and purification
- Procedure:
  - In a high-pressure reactor, dissolve 2-ethylphenol in a suitable solvent like ethanol.
  - Add a catalytic amount of Pd/C.
  - Seal the reactor and purge with nitrogen, followed by hydrogen gas.
  - Pressurize the reactor with hydrogen to the desired pressure.
  - Heat the reaction mixture to the appropriate temperature and stir until the reaction is complete (monitored by TLC or GC).
  - Cool the reactor, vent the hydrogen, and filter the reaction mixture to remove the catalyst.
  - Remove the solvent under reduced pressure.
  - Purify the crude product by distillation to obtain **2-Ethylcyclohexanol**.

## 5.2. Oxidation to 2-Ethylcyclohexanone

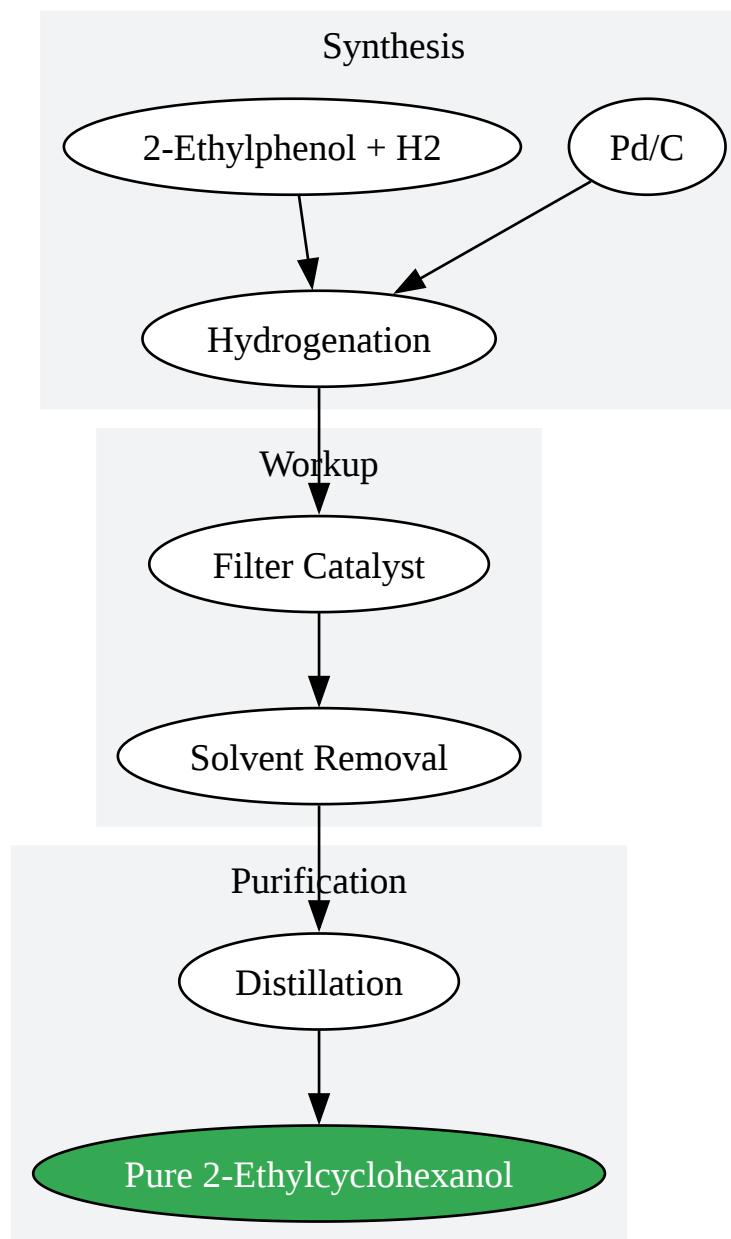
- Reaction: Oxidation of **2-Ethylcyclohexanol**.
- Reagents and Equipment:
  - **2-Ethylcyclohexanol**
  - Oxidizing agent (e.g., Pyridinium chlorochromate (PCC), or a Jones oxidation using chromium trioxide in sulfuric acid and acetone)
  - Anhydrous dichloromethane (for PCC oxidation) or acetone (for Jones oxidation)
  - Standard laboratory glassware for reaction, workup, and purification
- Procedure (using PCC):
  - In a round-bottom flask, suspend PCC in anhydrous dichloromethane.
  - To this suspension, add a solution of **2-Ethylcyclohexanol** in anhydrous dichloromethane dropwise with stirring.
  - Stir the mixture at room temperature until the reaction is complete (monitored by TLC).
  - Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
  - Wash the silica gel pad with additional diethyl ether.
  - Combine the organic filtrates and remove the solvent under reduced pressure.
  - Purify the resulting crude 2-ethylcyclohexanone by distillation or column chromatography.

### 5.3. Esterification with Acetic Anhydride

- Reaction: Formation of 2-ethylcyclohexyl acetate.
- Reagents and Equipment:
  - **2-Ethylcyclohexanol**

- Acetic anhydride
- Acid catalyst (e.g., concentrated sulfuric acid) or a base catalyst (e.g., pyridine)
- Standard laboratory glassware for reaction, workup, and purification
- Procedure (Acid-catalyzed):
  - In a round-bottom flask, combine **2-Ethylcyclohexanol** and acetic anhydride.
  - Add a catalytic amount of concentrated sulfuric acid dropwise.
  - Heat the mixture under reflux for a specified time, monitoring the reaction by TLC.
  - After cooling, slowly pour the reaction mixture into a separatory funnel containing cold water.
  - Extract the aqueous layer with an organic solvent (e.g., diethyl ether).
  - Wash the combined organic layers with a saturated sodium bicarbonate solution to neutralize the acid, followed by brine.
  - Dry the organic layer over anhydrous sodium sulfate.
  - Filter and remove the solvent under reduced pressure.
  - Purify the crude ester by distillation.

## Visualizations

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Caption: Experimental workflow for the oxidation of **2-Ethylcyclohexanol**.

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- To cite this document: BenchChem. [Physical and chemical properties of 2-Ethylcyclohexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581418#physical-and-chemical-properties-of-2-ethylcyclohexanol]

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